

Mass Spectrum of Octylbenzene-d22: A Technical Guide

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B15557934

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Abstract

This technical guide provides a detailed analysis of the mass spectrum of **Octylbenzene-d22**. While experimental mass spectral data for **Octylbenzene-d22** is not readily available in public databases, this document offers a comprehensive overview based on the known mass spectrum of its non-deuterated analog, n-Octylbenzene, and established principles of mass spectrometry for deuterated compounds. This guide includes predicted fragmentation patterns, detailed experimental protocols for acquiring the mass spectrum, and quantitative data presented in a structured format. The information herein is intended to support researchers in the fields of analytical chemistry, drug metabolism, and environmental science.

Introduction

Octylbenzene-d22 (C₁₄D₂₂) is the fully deuterated isotopologue of n-Octylbenzene. Its increased molecular weight and distinct mass spectrometric fragmentation pattern, compared to the unlabeled compound, make it a valuable internal standard for quantitative mass spectrometry assays. The use of deuterated standards is a well-established method to improve the accuracy and precision of quantitative analyses by correcting for variations in sample

preparation and instrument response.[1] Understanding the mass spectral behavior of **Octylbenzene-d22** is crucial for method development and data interpretation.

Predicted Mass Spectrum of Octylbenzene-d22

The mass spectrum of **Octylbenzene-d22** is predicted based on the known fragmentation of n-Octylbenzene. The primary difference will be the mass-to-charge (m/z) ratio of the molecular ion and all fragment ions containing deuterium.

Molecular Ion

The molecular formula of n-Octylbenzene is $C_{14}H_{22}$, with a molecular weight of approximately 190.32 g/mol .[2][3] For **Octylbenzene-d22** ($C_{14}D_{22}$), the molecular weight is 212.46 g/mol .[4] Therefore, the molecular ion peak ($[M]^{+\bullet}$) in the electron ionization (EI) mass spectrum of **Octylbenzene-d22** is expected at an m/z of 212.

Predicted Fragmentation Pattern

The fragmentation of n-Octylbenzene is characterized by cleavage of the alkyl chain. The most prominent fragmentation pathway for alkylbenzenes is benzylic cleavage, which results in the formation of a stable tropylium ion.

Based on the fragmentation of n-Octylbenzene, the following key fragments are predicted for **Octylbenzene-d22**:

- **Benzylic Cleavage:** The major fragmentation is expected to be the cleavage of the C-C bond between the first and second carbon atoms of the deuterated octyl chain. This would result in the loss of a deuterated heptyl radical ($\bullet C_7D_{15}$) and the formation of a deuterated tropylium ion ($C_7D_7^+$) at m/z 105. This is analogous to the prominent peak at m/z 91 ($C_7H_7^+$) in the spectrum of n-Octylbenzene.
- **McLafferty Rearrangement:** While less common for alkylbenzenes compared to compounds with heteroatoms, a McLafferty-type rearrangement could occur. This would involve the transfer of a deuterium atom from the γ -position of the alkyl chain to the benzene ring, followed by the elimination of a neutral alkene. For **Octylbenzene-d22**, this would lead to a fragment at m/z 110 ($[C_7D_8]^{+\bullet}$).

- Other Alkyl Chain Fragments: Cleavage at other points along the deuterated alkyl chain will produce a series of fragment ions separated by 16 mass units (for each $\bullet\text{CD}_2\bullet$ unit lost).

Quantitative Data

The following table summarizes the predicted m/z values for the major ions in the mass spectrum of **Octylbenzene-d22**, based on the fragmentation pattern of n-Octylbenzene. The relative intensities are hypothetical and are included for illustrative purposes, assuming a similar fragmentation likelihood to the non-deuterated compound where the benzylic cleavage is dominant.

Predicted Fragment Ion	Structure	Predicted m/z	Predicted Relative Intensity (%)
Molecular Ion	$[\text{C}_{14}\text{D}_{22}]^{+\bullet}$	212	15
Benzylic Cleavage Ion	$[\text{C}_7\text{D}_7]^+$	105	100
McLafferty Rearrangement Ion	$[\text{C}_7\text{D}_8]^{+\bullet}$	110	20
Phenyl Ion	$[\text{C}_6\text{D}_5]^+$	82	10

Experimental Protocols

The following provides a detailed methodology for obtaining the mass spectrum of **Octylbenzene-d22** using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

Sample Preparation

- Standard Solution Preparation: Prepare a 1 mg/mL stock solution of **Octylbenzene-d22** in a high-purity solvent such as dichloromethane or hexane.
- Working Solution: Dilute the stock solution to a final concentration of 10 $\mu\text{g/mL}$ in the same solvent.

Gas Chromatography (GC) Conditions

- GC System: Agilent 8890 GC or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Injector Temperature: 280 °C.
- Injection Volume: 1 μ L.
- Injection Mode: Splitless.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 15 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.

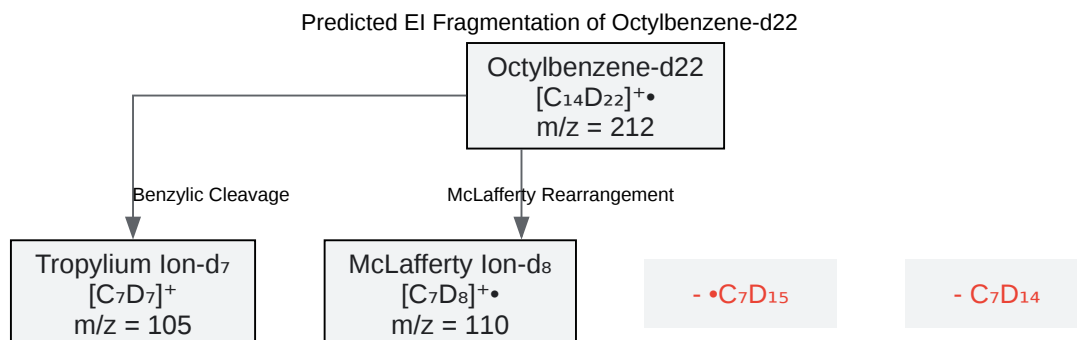
Mass Spectrometry (MS) Conditions

- MS System: Agilent 5977B MSD or equivalent single quadrupole mass spectrometer.
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Mass Range: m/z 40-350.
- Scan Speed: 1562 u/s.
- Solvent Delay: 4 minutes.

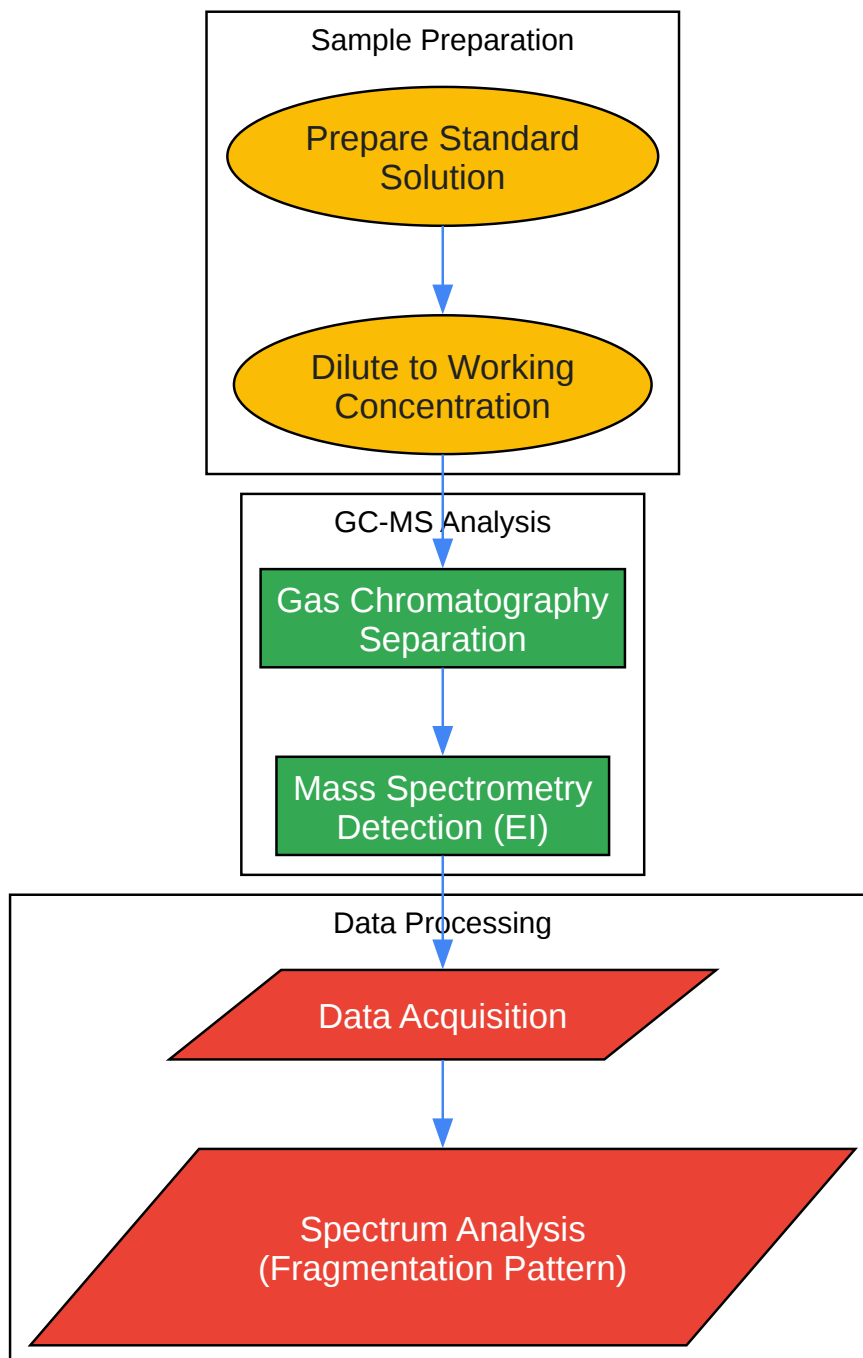
Visualizations

Predicted Fragmentation Pathway of Octylbenzene-d22

The following diagram illustrates the primary predicted fragmentation pathway of **Octylbenzene-d22** upon electron ionization.



GC-MS Analysis Workflow

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